

# Essential Guide to the Safe Disposal of TBI-223

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## Compound of Interest

Compound Name: Tbi-223

Cat. No.: B3182091

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This document provides comprehensive, step-by-step guidance for the proper and safe disposal of **TBI-223**, a novel oxazolidinone antibiotic currently in clinical development for the treatment of tuberculosis.[1] Adherence to these procedures is critical to ensure the safety of laboratory personnel and to prevent environmental contamination, given that **TBI-223** is harmful if swallowed and very toxic to aquatic life with long-lasting effects.[2]

## Immediate Safety and Handling Precautions

Before beginning any disposal-related activities, it is imperative to handle **TBI-223** with appropriate personal protective equipment (PPE).

Engineering Controls:

- Use only in areas with adequate exhaust ventilation.[2]
- Ensure an accessible safety shower and eye wash station are present.[2]

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety goggles with side-shields.[2]
- Hand Protection: Use protective gloves.[2]
- Skin and Body Protection: Wear impervious clothing.[2]
- Respiratory Protection: A suitable respirator should be used to avoid inhalation of dust or aerosols.[2]

## \*\*Step-by-Step Disposal Protocol

The primary directive for the disposal of **TBI-223** is to dispose of contents and container to an approved waste disposal plant.[2] The following steps provide a procedural workflow to achieve this safely.

- Segregation and Collection:
  - Carefully collect all waste materials containing **TBI-223**, including unused product, contaminated labware (e.g., vials, pipette tips, gloves), and any spillage.
  - If a spill occurs, collect the spillage immediately.[2]
  - Do not mix **TBI-223** waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) department.
- Waste Containerization:
  - Use a dedicated, clearly labeled, and leak-proof waste container for all **TBI-223** waste.
  - The container label should include, at a minimum:
    - "Hazardous Waste"
    - "**TBI-223**"
    - CAS Number: 2071265-08-0[2]
    - Hazard pictograms (see table below)
    - Accumulation start date
- Storage of Waste:
  - Store the sealed waste container in a cool, well-ventilated, and designated hazardous waste accumulation area.[2]
  - Keep the container away from direct sunlight and sources of ignition.[2]

- Arranging for Disposal:
  - Contact your institution's EHS department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
  - Provide the waste manifest with all necessary information about the chemical.
- Environmental Protection:
  - Under no circumstances should **TBI-223** or its containers be disposed of in standard trash or poured down the drain.<sup>[2]</sup>
  - Every effort must be made to avoid release into the environment.<sup>[2]</sup>

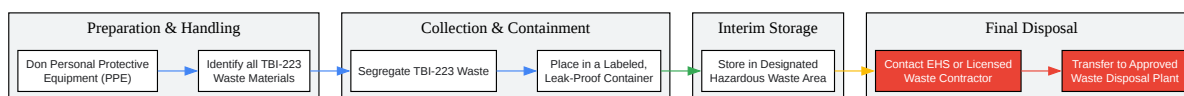
## Hazard Identification and Classification

The following table summarizes the key hazard information for **TBI-223** as per the Globally Harmonized System (GHS).

Hazard Classification	GHS Hazard Statement	Precautionary Statements (Disposal Relevant)	Pictogram
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed. <sup>[2]</sup>	P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. <sup>[2]</sup>	alt text
Acute Aquatic Toxicity (Category 1)	H400: Very toxic to aquatic life. <sup>[2]</sup>	P273: Avoid release to the environment. <sup>[2]</sup>	alt text
Chronic Aquatic Toxicity (Category 1)	H410: Very toxic to aquatic life with long lasting effects. <sup>[2]</sup>	P391: Collect spillage. <sup>[2]</sup> P501: Dispose of contents/ container to an approved waste disposal plant. <sup>[2]</sup>	alt text

## Disposal Workflow Diagram

The following diagram illustrates the logical flow for the proper disposal of **TBI-223**.



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Caption: **TBI-223** Disposal Workflow.

This guide is intended to provide essential information for the safe handling and disposal of **TBI-223** in a laboratory setting. Always consult your institution's specific safety protocols and your local environmental regulations.

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## References

- 1. journals.asm.org [journals.asm.org]
- 2. TBI-223|2071265-08-0|MSDS [dcchemicals.com]
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